

Synthesis of Amfectoral from d-amphetamine and chloral hydrate

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Compound of Interest		
Compound Name:	Amfecloral	
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Synthesis of Amfecloral: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the synthesis of **amfectoral**, a central nervous system (CNS) stimulant, through the condensation reaction of d-amphetamine and chloral hydrate. This document outlines the chemical principles, experimental protocols, and key analytical data relevant to the synthesis, purification, and characterization of **amfectoral**. Detailed methodologies for key experiments are provided, and quantitative data are summarized for comparative analysis. Additionally, signaling pathways and experimental workflows are visually represented to facilitate a deeper understanding of the synthesis process. This guide is intended for an audience with a professional background in chemistry and pharmacology.

Introduction

Amfectoral, with the IUPAC name 2,2,2-trichloro-N-(1-phenylpropan-2-yl)ethanimine, is a chemical entity belonging to the phenethylamine and amphetamine classes.[1][2][3] Historically, it was developed as an anorectic agent and marketed under the trade name Acutran.[2][3] **Amfectoral** functions as a prodrug, which, upon administration, metabolizes to release its constituent components: d-amphetamine, a potent CNS stimulant, and chloral hydrate, a sedative-hypnotic agent.[1][2][4] This dual-action mechanism was intended to mitigate some of



the stimulant-associated side effects of amphetamine.[1] The synthesis of **amfectoral** is achieved through a condensation reaction between d-amphetamine and chloral hydrate, forming an imine linkage.[1][4]

Chemical Properties and Data

A summary of the key physicochemical properties of the reactants and the final product, **amfectoral**, is presented below for easy reference.

Table 1: Physicochemical Properties of Reactants and Product

Property	d-Amphetamine	Chloral Hydrate	Amfecloral
IUPAC Name	(2S)-1-phenylpropan- 2-amine	2,2,2-trichloroethane- 1,1-diol	2,2,2-trichloro-N-(1- phenylpropan-2- yl)ethanimine
Molecular Formula	C9H13N	C2H3Cl3O2	C11H12Cl3N
Molecular Weight	135.21 g/mol	165.40 g/mol	264.57 g/mol [2]
Appearance	Colorless liquid	Colorless crystals	White crystalline solid[4]
Solubility	Soluble in organic solvents	Soluble in water and ethanol	Soluble in organic solvents like ethanol and ether; less soluble in water.[4]
Stability	-	-	Relatively stable under standard laboratory conditions but sensitive to light and moisture.[4]

Synthesis of Amfectoral

The synthesis of **amfectoral** from d-amphetamine and chloral hydrate is a condensation reaction that results in the formation of an imine, also known as a Schiff base.[1]

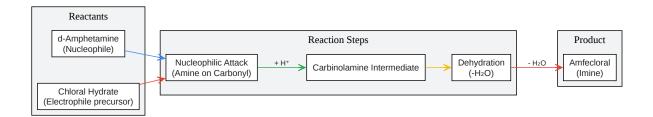




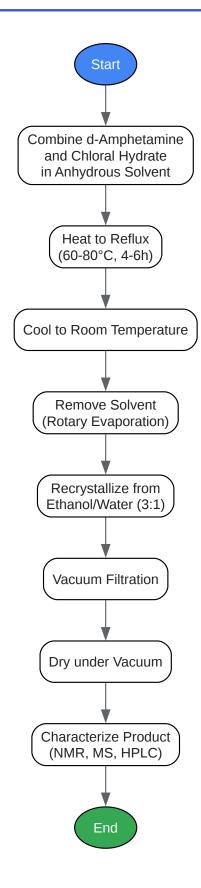
Reaction Mechanism

The reaction proceeds via a nucleophilic attack of the primary amine group of d-amphetamine on the electrophilic carbonyl carbon of chloral (trichloroacetaldehyde).[1] This is followed by the elimination of a water molecule to form the C=N double bond of the imine. The reaction is typically acid-catalyzed, which enhances the electrophilicity of the carbonyl carbon.[1]









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